

3-Ethoxybenzaldehyde: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: **3-Ethoxybenzaldehyde**

Cat. No.: **B1676413**

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CAS Number: 22924-15-8

This technical guide provides an in-depth overview of **3-Ethoxybenzaldehyde**, a versatile aromatic aldehyde of significant interest to researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, detailed synthesis protocols, key applications, and safety information.

Core Properties and Specifications

3-Ethoxybenzaldehyde is a colorless to light brown liquid, recognized for its utility as a key intermediate in the synthesis of fine chemicals, pharmaceuticals, and fragrances. Its ethoxy group enhances solubility and reactivity, making it a valuable component in various organic reactions.

Physicochemical Data

The following table summarizes the key physical and chemical properties of **3-Ethoxybenzaldehyde**.

Property	Value	Source
CAS Number	22924-15-8	
Molecular Formula	C ₉ H ₁₀ O ₂	
Molecular Weight	150.17 g/mol	
Appearance	Colorless to red-brown liquid	
Purity	≥97% (GC)	
Boiling Point	243 °C (lit.)	
Density	1.07 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.542 (lit.)	
Storage Conditions	Store at 0-8°C	

Structural Identifiers

Identifier Type	Identifier	Source
IUPAC Name	3-ethoxybenzaldehyde	
SMILES	CCOC1=CC=CC(=C1)C=O	
InChI	1S/C9H10O2/c1-2-11-9-5-3-4-8(6-9)7-10/h3-7H,2H2,1H3	
InChI Key	QZMGMXBYJZVAJN-UHFFFAOYSA-N	

Synthesis of 3-Ethoxybenzaldehyde Derivatives: An Experimental Protocol

While specific protocols for **3-Ethoxybenzaldehyde** are not readily available in the searched literature, a detailed methodology for a closely related and pharmaceutically important derivative, 3-ethoxy-4-methoxybenzaldehyde, is well-documented. This synthesis serves as a representative example of the etherification of a phenolic aldehyde. The following protocol is adapted from patented industrial processes.

Reaction: Ethylation of Isovanillin to 3-Ethoxy-4-methoxybenzaldehyde.

Materials:

- Isovanillin (500 g)
- Sodium Hydroxide (157 g)
- Tetrabutylammonium Fluoride (120 g)
- Bromoethane (537 g)
- Deionized Water (1500 mL)
- 3 L Dry Reaction Flask with Magnetic Stirrer

Procedure:

- In a 3 L dry reaction flask, dissolve 157 g of sodium hydroxide in 1500 mL of water.
- To this solution, add 500 g of isovanillin, 120 g of tetrabutylammonium fluoride, and 537 g of bromoethane.
- Stir the reaction mixture at 25°C for 4 hours.
- After the reaction is complete, the solid product is collected by suction filtration.
- The resulting off-white solid powder is 3-ethoxy-4-methoxybenzaldehyde.

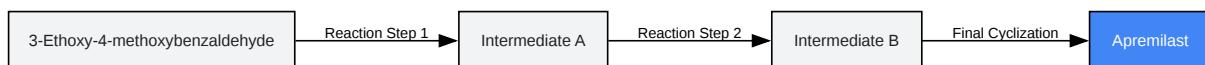
This process typically yields a product with a purity of 99.9% and a yield of approximately 96.1%.

Role in Drug Development and Pharmaceutical Synthesis

3-Ethoxybenzaldehyde and its derivatives are crucial intermediates in the synthesis of various pharmaceutical compounds. A prominent example is the use of 3-ethoxy-4-methoxybenzaldehyde as a key precursor in the synthesis of Apremilast, a small molecule

inhibitor of phosphodiesterase 4 (PDE4) used in the treatment of psoriasis and psoriatic arthritis.

The synthesis of Apremilast from 3-ethoxy-4-methoxybenzaldehyde involves a multi-step process, which is a critical workflow in the production of this therapeutic agent.



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Apremilast Synthesis Workflow

This diagram illustrates the logical progression from the starting benzaldehyde derivative to the final active pharmaceutical ingredient, Apremilast. Each step represents a distinct chemical transformation, highlighting the importance of 3-ethoxy-4-methoxybenzaldehyde as a foundational building block in this process.

Chemical Reactivity and Applications

The aldehyde functional group in **3-Ethoxybenzaldehyde** is highly reactive and participates in a variety of organic reactions, including:

- Nucleophilic Additions: Reacts with nucleophiles at the carbonyl carbon.
- Condensation Reactions: Undergoes condensation with amines, hydrazines, and other compounds to form Schiff bases, hydrazone, etc.
- Oxidation: Can be oxidized to the corresponding carboxylic acid.
- Reduction: Can be reduced to the corresponding alcohol.

These reactions make it a versatile intermediate for the synthesis of:

- Pharmaceuticals: As demonstrated with Apremilast, it serves as a key starting material for complex drug molecules.

- **Fragrances and Flavoring Agents:** Its aromatic nature contributes to the creation of complex scents and tastes.
- **Agrochemicals and Specialty Chemicals:** Its reactivity is harnessed in the production of a wide range of other chemical products.

Safety and Handling

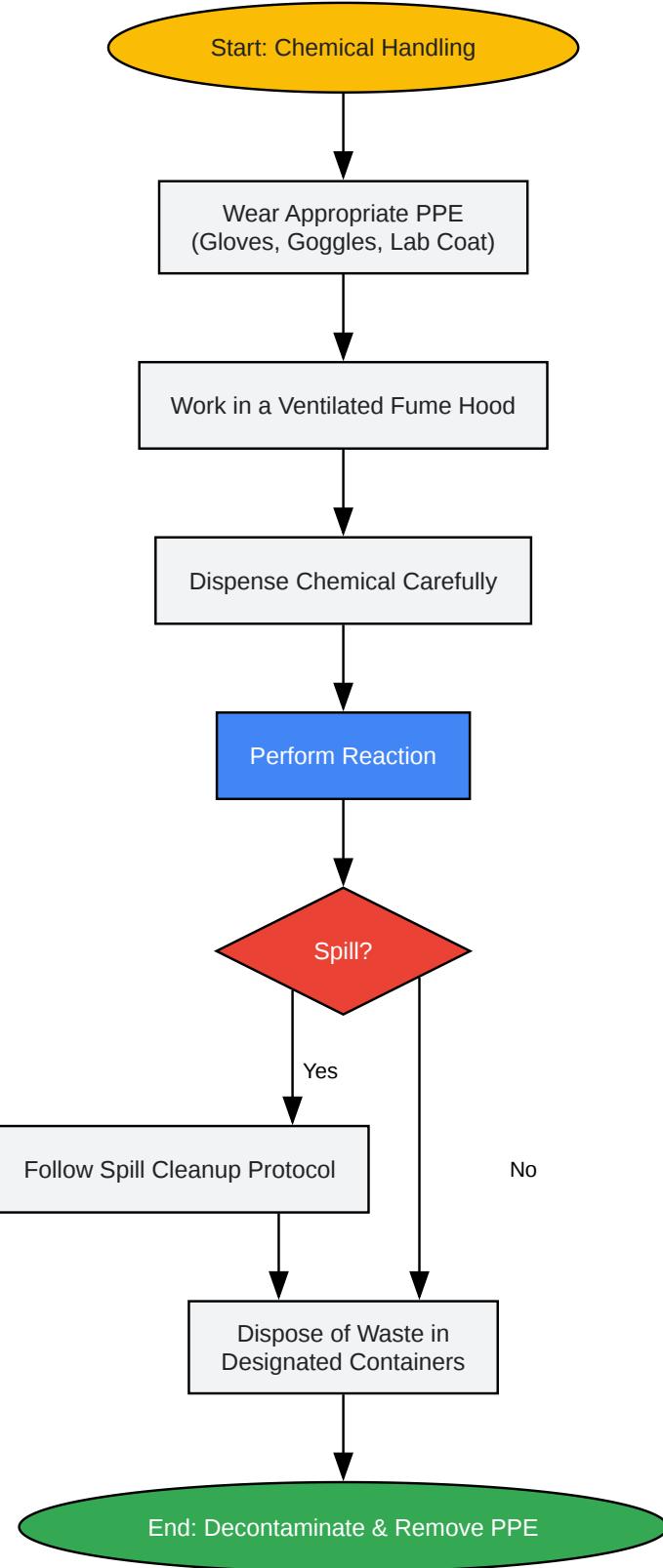
3-Ethoxybenzaldehyde is classified as a hazardous substance and requires careful handling. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Description	Source
Skin Corrosion/Irritation	2	Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	Causes serious eye irritation	
Specific target organ toxicity — single exposure	3	May cause respiratory irritation	

Precautionary Statements:

- **Prevention:** Avoid breathing dust/fume/gas/mist/vapors/spray. Wash face, hands, and any exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
- **Response:** If on skin, wash with plenty of soap and water. If inhaled, remove person to fresh air and keep comfortable for breathing. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a poison center or doctor if you feel unwell.
- **Storage:** Store in a well-ventilated place. Keep container tightly closed.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.

The following diagram outlines the general workflow for safe handling and use of **3-Ethoxybenzaldehyde** in a laboratory setting.



[Click to download full resolution via product page](#)*Safe Handling Workflow*

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